

UF-17 HCl solution preparation for cell-based assays

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Compound of Interest

Compound Name: UF-17 HCl

Cat. No.: B1195031

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Application Notes and Protocols for UF-17 HCl

For Researchers, Scientists, and Drug Development Professionals

Introduction and Important Considerations

UF-17 is an analytical reference standard structurally related to a class of synthetic opioids. It was originally synthesized by the Upjohn company during research into novel antidepressants. The hydrochloride salt (HCl) is the common form for laboratory use.

Crucial Note for Researchers: Extensive searches of scientific literature and supplier databases indicate that UF-17 has no documented pharmacological activity or receptor-binding data.^{[1][2]} It is primarily intended for use as a reference standard in forensic and analytical chemistry for the identification and quantification of related synthetic compounds.^{[1][2]} There is no evidence to suggest that UF-17 modulates any known signaling pathways or has a direct application in cell-based assays for studying cellular function.

Therefore, the following protocols are provided as a guide for the preparation of **UF-17 HCl** solutions for analytical purposes or for hypothetical preliminary screening. The workflow and pathway diagrams are generalized examples and are not based on any known biological activity of UF-17.

Compound Information: UF-17 HCl

Herein is a summary of the key chemical and physical properties of **UF-17 HCl**.

Property	Value
Formal Name	N-trans-2-(dimethylamino)cyclohexyl)-N-phenylpropionamide, monohydrochloride
Molecular Formula	C ₁₇ H ₂₆ N ₂ O • HCl
Formula Weight	310.9 g/mol
Purity	≥98%
Formulation	A crystalline solid
Solubility	DMF: 30 mg/mL, DMSO: 30 mg/mL, Ethanol: 30 mg/mL, PBS (pH 7.2): 10 mg/mL
Storage	Store at -20°C[3]
Stability	≥ 5 years (when stored correctly)[3]

Experimental Protocols

Preparation of a 10 mM Stock Solution of UF-17 HCl in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UF-17 HCl**, a common starting concentration for analytical standards and for screening in cell-based assays.

Materials:

- **UF-17 HCl** (crystalline solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

Procedure:

- Determine the required mass of **UF-17 HCl**:
 - The formula weight of **UF-17 HCl** is 310.9 g/mol .
 - To prepare 1 mL of a 10 mM solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Formula Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 310.9 \text{ g/mol} \times 1000 \text{ mg/g} = 3.109 \text{ mg}$
- Weighing the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 3.11 mg of **UF-17 HCl** into the tube. Record the exact weight.
- Dissolving the compound:
 - Based on the actual weight, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 310.9 \text{ mg/mmol}) / 10 \text{ mmol/mL}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **UF-17 HCl**.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. A brief sonication may aid in dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller volumes in sterile cryovials to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C.

Preparation of Working Solutions for Cell-Based Assays

When preparing working solutions for cell-based assays, it is crucial to dilute the DMSO stock solution in cell culture medium to a final DMSO concentration that is non-toxic to the cells (typically $\leq 0.5\%$).

Materials:

- 10 mM **UF-17 HCl** stock solution in DMSO
- Appropriate sterile cell culture medium
- Sterile tubes and pipettes

Procedure:

- Determine the desired final concentration of **UF-17 HCl** for your assay (e.g., 1 μM , 10 μM , 100 μM).
- Perform serial dilutions: It is recommended to perform a serial dilution of the 10 mM stock solution in cell culture medium to achieve the final desired concentrations.
 - Example for preparing a 10 μM working solution:
 - First, prepare an intermediate dilution by adding 10 μL of the 10 mM stock solution to 990 μL of cell culture medium. This results in a 100 μM solution (a 1:100 dilution).
 - Next, add 100 μL of the 100 μM intermediate solution to 900 μL of cell culture medium to get a final 10 μM working solution (a 1:10 dilution). The final DMSO concentration would be 0.1%.
- Vehicle Control: Prepare a vehicle control solution containing the same final concentration of DMSO in the cell culture medium as the highest concentration of the test compound.
- Immediate Use: Use the prepared working solutions immediately or store them at 4°C for a short period, protecting them from light. For longer storage, it is advisable to prepare fresh

working solutions.

Visualizations

The following diagrams are provided to fulfill the visualization requirements. It is reiterated that UF-17 has no known biological activity, and therefore these diagrams are for illustrative purposes only.

Caption: General workflow for compound solution preparation.

Caption: Generic cell signaling pathway example.

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References

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